

Proper Disposal Procedures for GT 949

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Compound of Interest

Compound Name: GT 949

Cat. No.: B15613319

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For Immediate Reference: **GT 949** (CAS No: 460330-27-2) is a research-grade chemical compound that requires careful handling and disposal. While a Safety Data Sheet (SDS) from at least one supplier indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is imperative to treat all laboratory chemicals with caution and adhere to established safety protocols.^[1] This document provides a comprehensive guide to the proper disposal of **GT 949**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Pre-Disposal Safety and Handling

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). This includes, but is not limited to, safety goggles, lab coats, and chemical-resistant gloves. All handling of **GT 949** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Quantitative Data Summary

For researchers and laboratory managers, the following table summarizes key quantitative data for **GT 949**, facilitating quick reference for handling and storage.

Property	Value	Source
CAS Number	460330-27-2	[1] [2] [3]
Molecular Formula	C ₃₀ H ₃₇ N ₇ O ₂	[3]
Molecular Weight	527.66 g/mol	[3]
Solubility	Soluble in DMSO	-
GHS Classification	Not classified as hazardous	[1]
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	[1]
HMIS Ratings	Health: 0, Fire: 0, Reactivity: 0	[1]

Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the safe disposal of **GT 949**. This procedure is based on general best practices for laboratory chemical waste and information from available Safety Data Sheets.

Experimental Protocol: Disposal of GT 949

Objective: To safely dispose of **GT 949** in accordance with laboratory safety standards and environmental regulations.

Materials:

- Waste **GT 949** (solid or in solution)
- Appropriate chemical waste container (clearly labeled)
- Inert absorbent material (e.g., sand, vermiculite)
- Personal Protective Equipment (PPE)
- Chemical fume hood

Procedure:

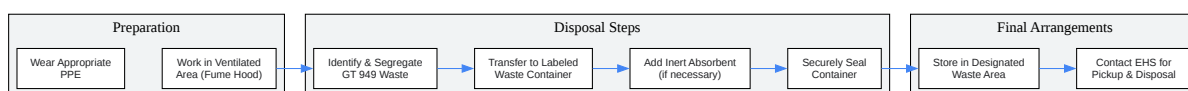
- Waste Identification and Segregation:
 - Identify the waste stream for **GT 949**. Do not mix with incompatible chemicals.
 - If **GT 949** is in a solvent, the disposal method must also account for the hazards of the solvent.
- Containerization:
 - For solid **GT 949**, carefully transfer the material into a designated and properly labeled hazardous waste container.
 - For **GT 949** in solution, transfer the liquid to a compatible, leak-proof waste container.
 - To absorb any residual liquid, an inert material like sand or vermiculite can be used.[\[2\]](#)
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" (or as required by your institution), the full chemical name "**GT 949**," its CAS number (460330-27-2), and the approximate quantity.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure waste accumulation area.
 - Ensure the storage area is away from general laboratory traffic and incompatible materials.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and final disposal.
 - Provide the EHS office with a complete and accurate description of the waste.

Important Considerations:

- Do not dispose of **GT 949** down the drain or in the regular trash.[4][5]
- Always consult your institution's specific chemical hygiene plan and waste disposal guidelines.
- For investigational drugs used in clinical research, disposal must adhere to federal regulations such as the Resource Conservation and Recovery Act (RCRA) and any standards set by industry sponsors.[6]

Visualizing the Disposal Workflow

To provide a clear, at-a-glance understanding of the disposal process, the following diagram illustrates the logical flow of the **GT 949** disposal procedure.



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Caption: Logical workflow for the proper disposal of **GT 949**.

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